

Personal protective equipment for handling 2-Phenoxyethyl isobutyrate

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Compound of Interest

Compound Name: 2-Phenoxyethyl isobutyrate

Cat. No.: B122394

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Essential Safety Precautions for Handling 2-Phenoxyethyl Isobutyrate

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This document provides immediate and essential safety and logistical information for handling **2-Phenoxyethyl isobutyrate**, including personal protective equipment (PPE) guidelines, handling procedures, and disposal plans.

Hazard Overview

2-Phenoxyethyl isobutyrate is a colorless liquid commonly used as a flavoring and fragrance agent.[1][2] While it is not classified as a hazardous substance under the Globally Harmonized System (GHS) by all suppliers, some safety data sheets (SDS) indicate potential hazards.[1][3][4] These include being harmful to aquatic life with long-lasting effects, and potentially causing mild skin irritation.[2][3] One source also classifies it as a combustible liquid that is harmful if swallowed and can cause both skin and serious eye irritation.[5] Given the variability in reported hazards, a cautious approach to handling is recommended.

Personal Protective Equipment (PPE)

The following PPE is essential to minimize exposure and ensure safety when handling **2-Phenoxyethyl isobutyrate**.

1. Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[1] This will protect against potential splashes of the chemical.

2. Skin Protection:

- Gloves: Chemical-resistant gloves are required.[3] Always inspect gloves for any signs of degradation or puncture before use. After handling, wash and dry your hands thoroughly.[1]
- Lab Coat/Protective Clothing: Wear a standard lab coat. For tasks with a higher risk of splashing or exposure, fire/flammable resistant and impervious clothing should be worn.[1] Contaminated clothing should be removed immediately, and the skin rinsed with water.

3. Respiratory Protection:

- Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.[2][3]
- However, if you are working in conditions with high vapor concentrations, aerosol formation, or in an area with insufficient ventilation, a full-face respirator with an appropriate organic vapor cartridge should be used.[1][2]

Handling and Storage Procedures

Safe Handling:

- Work in a well-ventilated area to avoid the buildup of vapors.[2]
- Avoid contact with skin and eyes.[2]
- Do not eat, drink, or smoke in the laboratory.[2]
- Keep the chemical away from heat, sparks, and open flames.[2][3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- All equipment used for handling must be properly grounded to prevent static discharges.[3]

Storage:

- Store in a cool, well-ventilated place.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)

Spill and Disposal Plan

In Case of a Spill:

- Evacuate the immediate area.
- Eliminate all ignition sources.[\[3\]](#)
- Wear the appropriate PPE as outlined above.
- For small spills, absorb the chemical with an inert material such as dry sand or earth, and place it into a suitable container for disposal.[\[3\]](#)
- For large spills, dike the area to prevent spreading and contact the appropriate environmental health and safety team for disposal.[\[3\]](#)
- Avoid allowing the spill to enter drains or waterways, as it is harmful to aquatic life.[\[2\]](#)[\[3\]](#)

Waste Disposal:

- Dispose of unused product and contaminated materials in accordance with local, regional, and national regulations.[\[2\]](#) This should be done through a licensed professional waste disposal service.[\[6\]](#)
- Do not reuse empty containers.[\[6\]](#)

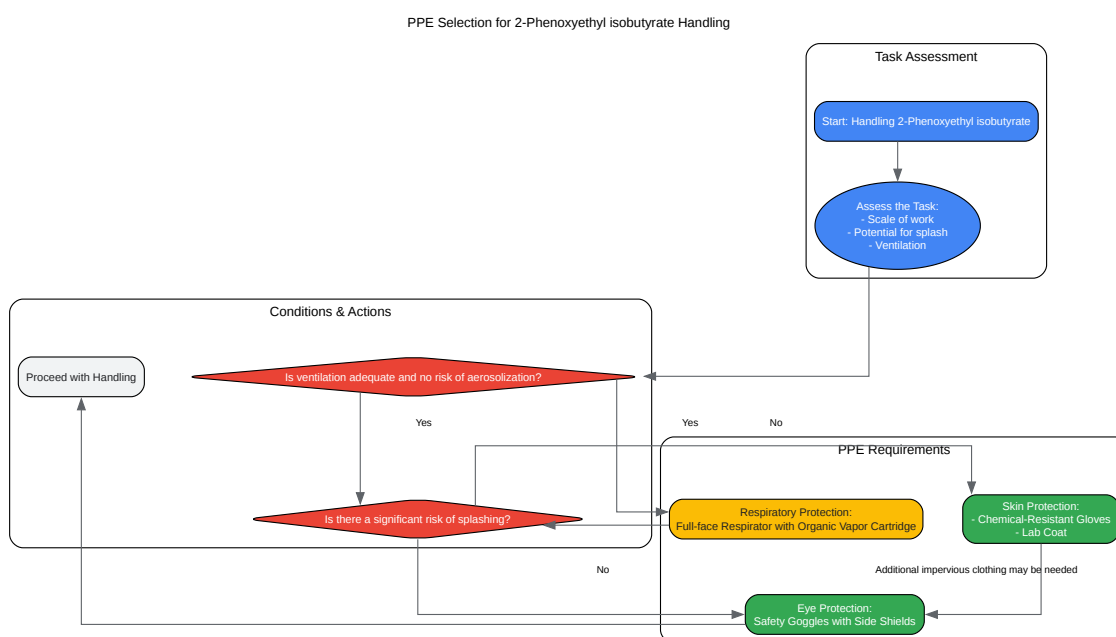
Quantitative Data

The following table summarizes key quantitative data for **2-Phenoxyethyl isobutyrate**.

Property	Value
CAS Number	103-60-6
Molecular Formula	C ₁₂ H ₁₆ O ₃
Molecular Weight	208.26 g/mol
Appearance	Colorless, clear liquid
Boiling Point	275.3 °C at 99 kPa
Melting Point	< -20 °C
Flash Point	137 °C
Water Solubility	0.196 g/L at 20 °C
Density	1.05 g/cm ³ at 20 °C
Vapor Pressure	0.77 Pa at 25 °C
log Pow	3.2 at 24 °C

PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **2-Phenoxyethyl isobutyrate**.



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Caption: Decision workflow for PPE selection when handling **2-Phenoxyethyl isobutyrate**.

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